

2-Nitrodiphenylamine melting point and boiling point

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Compound of Interest

Compound Name: 2-Nitrodiphenylamine

Cat. No.: B016788

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An In-depth Technical Guide to the Physicochemical Properties of **2-Nitrodiphenylamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Nitrodiphenylamine** (2-NDPA), including detailed experimental protocols for their determination. Additionally, a logical workflow for its primary application as a propellant stabilizer is visualized.

Core Physicochemical Data

2-Nitrodiphenylamine is an organic compound with the chemical formula $C_{12}H_{10}N_2O_2$. It typically appears as a red or orange-red crystalline solid. The accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and application in various industrial processes.

Data Presentation

The following table summarizes the key physical constants for **2-Nitrodiphenylamine**.

Property	Value (°C)	Value (°F)	Notes
Melting Point	74-76 °C[1]	165-167 °F	The literature presents a consistent, narrow range, indicative of a pure substance.
Boiling Point	346 °C[1]	654.8 °F	Measured at standard atmospheric pressure (760 mmHg).[2]

Experimental Protocols

The determination of melting and boiling points are fundamental laboratory procedures for characterizing a chemical substance. The methods described below are standard techniques applicable to **2-Nitrodiphenylamine**.

Melting Point Determination (Capillary Method)

This method is based on observing the temperature range over which a small, powdered sample in a capillary tube transitions from a solid to a liquid.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)[4]
- Thermometer
- Mortar and pestle (if sample is not a fine powder)
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: Ensure the **2-Nitrodiphenylamine** sample is completely dry and finely powdered.[3][4] Introduce the powdered solid into the open end of a capillary tube.[5] Tap the

sealed end of the tube gently on a hard surface to pack the sample into the bottom, aiming for a sample height of 2-3 mm.[4]

- Apparatus Setup:
 - Mel-Temp Apparatus: Insert the capillary tube into the sample holder.[4]
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb.[1][5] Immerse this assembly into the oil of the Thiele tube.[1]
- Heating and Observation: Begin heating the apparatus. For an unknown sample, a rapid initial heating can determine an approximate melting range. For a more precise measurement, heat rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.[4]
- Data Recording: Record two temperatures:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire sample has completely melted. The melting point is reported as the range T₁ - T₂.

Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. Since **2-Nitrodiphenylamine** is a solid at room temperature, it must first be melted to perform this test.

Apparatus:

- Thiele tube[6]
- Small test tube or fusion tube[1]
- Capillary tube (sealed at one end)[1]
- Thermometer

- Heating source (e.g., Bunsen burner)
- Mineral oil

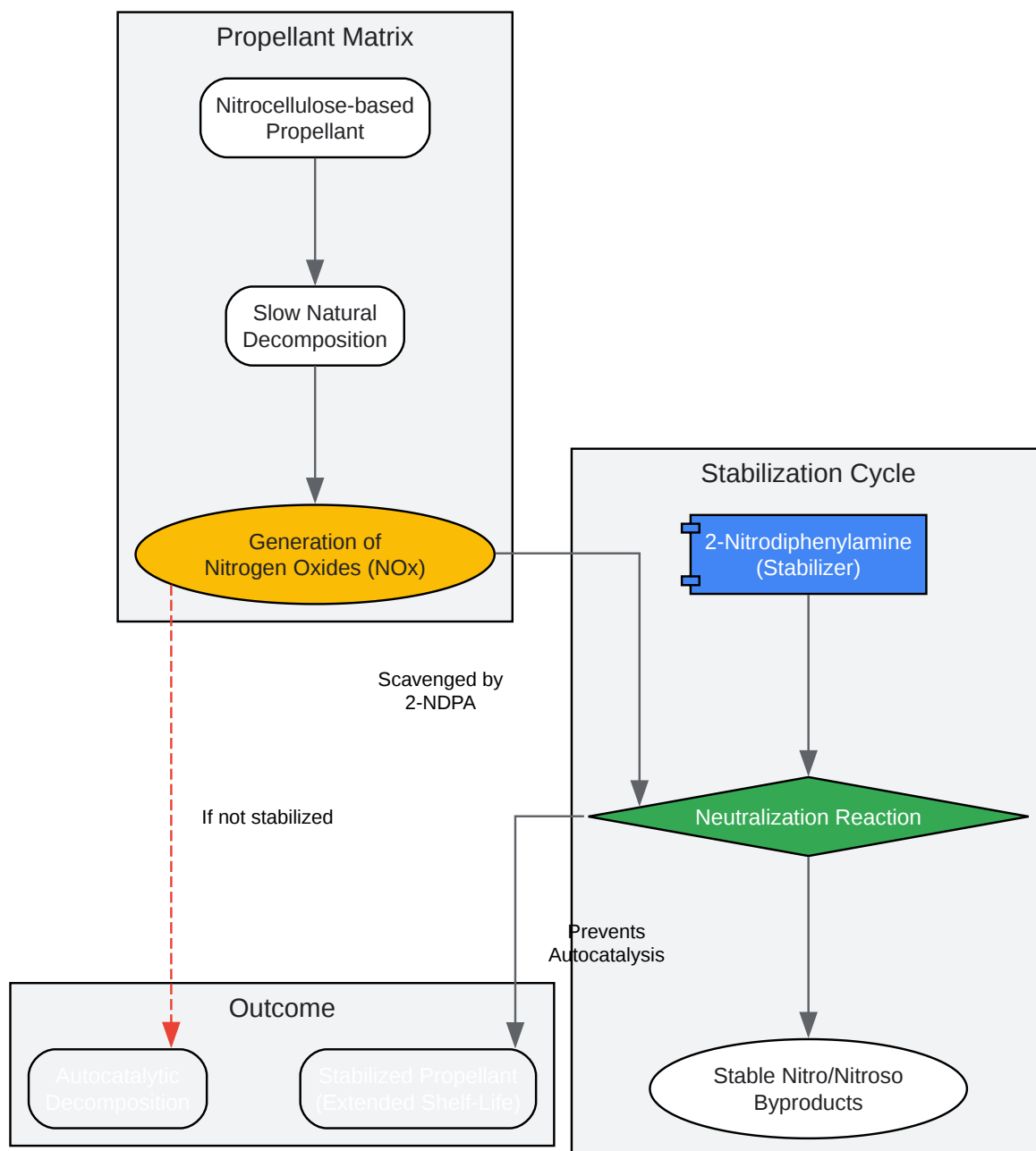
Procedure:

- Sample Preparation: Place a small amount of **2-Nitrodiphenylamine** into the small test tube and gently heat it until it melts. The liquid volume should be sufficient to cover the bottom of the test tube (approximately 2-3 mL).[7]
- Capillary Inversion: Place the capillary tube into the liquid sample with the open end down.[6][7]
- Apparatus Setup: Attach the test tube to the thermometer so that the sample is level with the thermometer bulb.[1] Insert the assembly into the Thiele tube filled with mineral oil.[6]
- Heating: Gently heat the side arm of the Thiele tube.[1][6] As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation and Data Recording: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[1][6] At this point, remove the heat. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.[1] This temperature corresponds to the point where the vapor pressure of the substance equals the external atmospheric pressure.

Visualization of Application Workflow

2-Nitrodiphenylamine is widely used as a stabilizer in nitrocellulose-based propellants.[8] Its primary function is to scavenge acidic nitrogen oxides (NO_x) that are produced during the slow decomposition of the propellant, thereby preventing autocatalytic breakdown and extending the shelf life and safety of the material.[8][9] The following diagram illustrates this stabilization workflow.

Workflow of 2-Nitrodiphenylamine as a Propellant Stabilizer

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Caption: Logical workflow of 2-NDPA in propellant stabilization.

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